

Stability and storage conditions for 1,3-Bis(4-bromophenyl)propanone

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Compound of Interest

Compound Name: 1,3-Bis(4-bromophenyl)propanone

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An In-Depth Technical Guide to the Stability and Storage of 1,3-Bis(4-bromophenyl)propanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Bis(4-bromophenyl)propanone is a diarylpropanone derivative with potential applications in organic synthesis and medicinal chemistry. Ensuring the chemical integrity of this compound is paramount for reproducible experimental results. This guide provides a comprehensive overview of the stability and recommended storage conditions for **1,3-Bis(4-bromophenyl)propanone**, based on its chemical structure and established principles for related chemical classes. It outlines potential degradation pathways and offers detailed protocols for stability assessment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,3-Bis(4-bromophenyl)propanone** is presented in Table 1. These properties are fundamental to understanding its stability profile.

Table 1: Chemical and Physical Properties of **1,3-Bis(4-bromophenyl)propanone**

Property	Value
CAS Number	54523-47-6
Molecular Formula	C ₁₅ H ₁₂ Br ₂ O
Molecular Weight	368.06 g/mol
Appearance	White to light yellow powder or crystals
Melting Point	117.0 to 121.0 °C
Boiling Point	427 °C
Solubility	Generally soluble in organic solvents like dichloromethane and acetone; limited solubility in water. ^[1]

Stability Profile

While specific quantitative stability data for **1,3-Bis(4-bromophenyl)propanone** is not extensively available in public literature, its stability can be inferred from its chemical structure, which includes two brominated aromatic rings and a ketone functional group. Aromatic compounds, in general, exhibit considerable stability.^[2] However, the presence of bromine atoms and the ketone group introduces potential routes for degradation.

Potential Degradation Pathways:

- **Photodegradation:** Aromatic bromine compounds are known to be susceptible to photodegradation, where the carbon-bromine bond can undergo cleavage upon exposure to light, particularly UV radiation.^[1] This can lead to the formation of radical species and subsequent downstream reactions.
- **Thermal Decomposition:** While aryl ketones are generally thermally stable, prolonged exposure to high temperatures can lead to decomposition.
- **Oxidation:** The propanone backbone could be susceptible to oxidation, especially in the presence of strong oxidizing agents.

- Hydrolysis: The ketone functional group is generally stable to hydrolysis under neutral conditions. However, in the presence of strong acids or bases, degradation may be possible.

Recommended Storage Conditions

To maintain the integrity and purity of **1,3-Bis(4-bromophenyl)propanone**, the following storage conditions are recommended. These are summarized in Table 2.

Table 2: Recommended Storage Conditions for **1,3-Bis(4-bromophenyl)propanone**

Condition	Recommendation	Rationale
Temperature	Cool (2-8 °C recommended for long-term storage)	To minimize the rate of potential thermal degradation.
Light	Store in a dark place, protected from light. Use amber vials or opaque containers.	To prevent photodegradation due to the presence of brominated aromatic rings. ^[1] ^[3]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation.
Moisture	Store in a dry place. Use a desiccator if necessary.	To prevent potential moisture-mediated degradation.
Container	Tightly sealed, appropriate chemical-resistant containers.	To prevent contamination and exposure to air and moisture.
Incompatibilities	Store away from strong oxidizing agents. ^[3]	To prevent oxidative degradation of the molecule.

Experimental Protocols for Stability Assessment

The following protocols are adapted from established guidelines for stability testing of chemical substances and can be applied to **1,3-Bis(4-bromophenyl)propanone**.

General Protocol for Long-Term Stability Testing

- Sample Preparation: Aliquot samples of **1,3-Bis(4-bromophenyl)propanone** into amber glass vials.
- Storage: Store the vials under the recommended long-term storage conditions (e.g., 2-8 °C, protected from light).
- Testing Intervals: Analyze the samples at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24 months).
- Analysis: At each time point, assess the sample for:
 - Appearance (color and physical state).
 - Purity (using a validated HPLC method).
 - Presence of degradation products (using HPLC with a diode array detector or LC-MS).
 - Identity (e.g., via FT-IR or ¹H NMR).

Protocol for Accelerated Stability Testing

Accelerated stability studies are designed to predict the long-term stability of a substance in a shorter period.

- Sample Preparation: Prepare samples as described in the long-term stability protocol.
- Storage: Place the vials in a stability chamber under accelerated conditions (e.g., 40 °C / 75% Relative Humidity).
- Testing Intervals: Analyze the samples at shorter intervals (e.g., 0, 1, 3, 6 months).
- Analysis: Perform the same analyses as for the long-term stability testing.

Protocol for Photostability Testing

This protocol assesses the stability of the compound upon exposure to light.

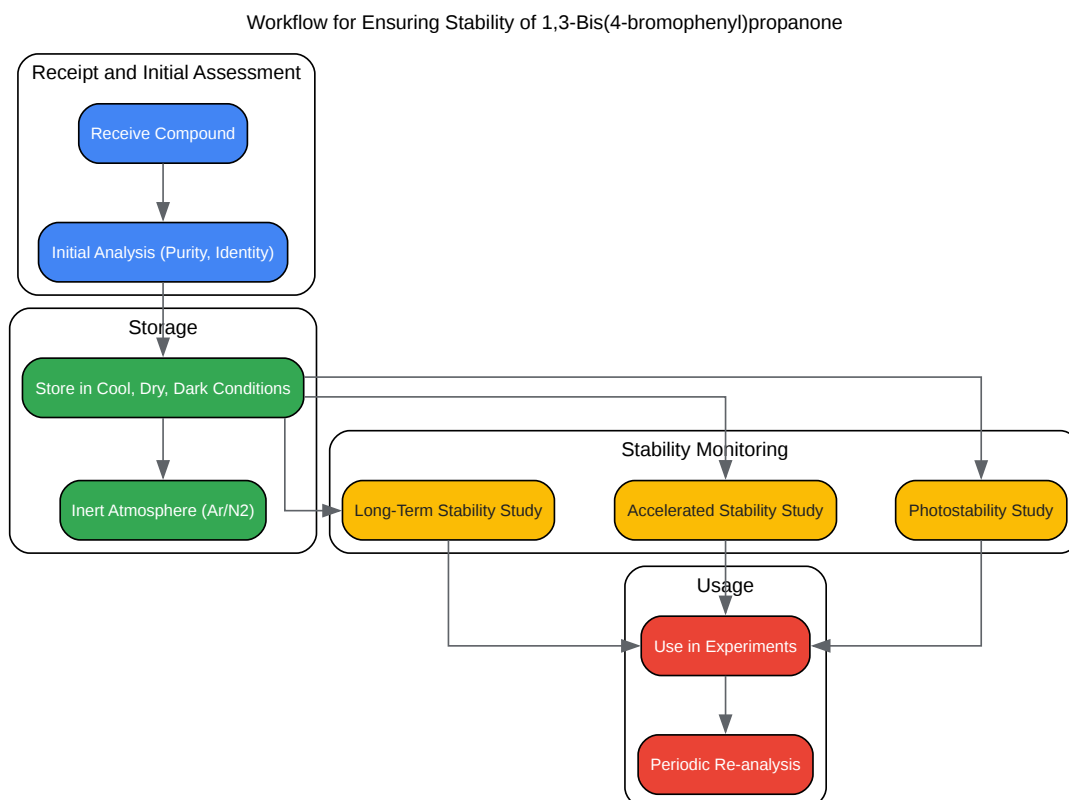
- Sample Preparation: Place a thin layer of the solid compound in a shallow, transparent container (e.g., a petri dish). Prepare a control sample wrapped in aluminum foil to protect it

from light.

- Exposure: Expose the sample to a light source that provides both UV and visible light (as per ICH Q1B guidelines). The control sample should be stored under the same temperature and humidity conditions but protected from light.
- Analysis: After a defined period of light exposure, analyze both the exposed and control samples for changes in appearance, purity, and the formation of degradation products.

Visualization of Workflow

The following diagram illustrates the logical workflow for ensuring the stability of **1,3-Bis(4-bromophenyl)propanone** from receipt to use.



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Caption: Logical workflow for handling and stability assessment.

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